

A Technical Guide to Ethyl Octanoate-d15: Properties and Applications in Quantitative Analysis

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Compound of Interest

Compound Name: Ethyl octanoate-d15

Cat. No.: B569263

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This technical guide provides an in-depth overview of **Ethyl octanoate-d15**, a deuterated stable isotope-labeled internal standard, crucial for accurate quantification in various analytical applications. This document outlines its fundamental properties, compares them with its non-deuterated counterpart, and provides a detailed experimental protocol for its use in mass spectrometry-based assays.

Core Properties and Specifications

Ethyl octanoate-d15 is a saturated fatty acid ester where 15 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) analyses, as it is chemically identical to the analyte of interest, ethyl octanoate, but has a distinct mass.

Molecular Profile

- Chemical Formula: C10H5D15O2[1]
- Molecular Weight: 187.36 g/mol [1]
- CAS Number: 1219798-38-5[1]

- Synonyms: Ethyl caprylate-d15, Octanoic acid ethyl ester-d15[1]

Comparative Quantitative Data

The following table summarizes the key physical and chemical properties of **Ethyl octanoate-d15** and its non-deuterated analog, ethyl octanoate.

Property	Ethyl octanoate-d15	Ethyl octanoate
Molecular Formula	C10H5D15O2	C10H20O2[2]
Molecular Weight (g/mol)	187.36	172.26
Boiling Point (°C)	Not explicitly available; expected to be slightly higher than the non-deuterated form.	208
Melting Point (°C)	Not explicitly available.	-47
Density (g/cm ³ at 20°C)	Not explicitly available; expected to be slightly higher than the non-deuterated form.	0.87
Kovats Retention Index	1423 (Standard polar column)	Not explicitly available, but expected to be very similar to the deuterated form.
CAS Number	1219798-38-5	106-32-1

Synthesis Overview

While specific, detailed protocols for the synthesis of **Ethyl octanoate-d15** are proprietary and not readily available in the public domain, the general approach involves two key stages:

- Deuteration of the Precursor: The synthesis typically starts with a deuterated precursor, such as deuterated octanoic acid. General methods for deuteration of organic compounds can be employed, including acid- or base-catalyzed exchange reactions in the presence of a deuterium source (e.g., D2O) or the use of deuterated reducing agents.

- Esterification: The deuterated octanoic acid is then esterified with ethanol. The most common method for this transformation is the Fischer-Speier esterification, which involves reacting the carboxylic acid with an alcohol in the presence of a strong acid catalyst.

Experimental Protocol: Use as an Internal Standard in GC-MS

The primary application of **Ethyl octanoate-d15** is as an internal standard for the quantification of ethyl octanoate in complex matrices such as food, beverages, and biological samples. The following is a generalized protocol for its use in a GC-MS workflow.

Objective: To accurately quantify the concentration of ethyl octanoate in a sample matrix.

Materials:

- Sample containing ethyl octanoate
- **Ethyl octanoate-d15** (internal standard) stock solution of known concentration
- Ethyl octanoate analytical standard
- Appropriate solvent (e.g., hexane, dichloromethane)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

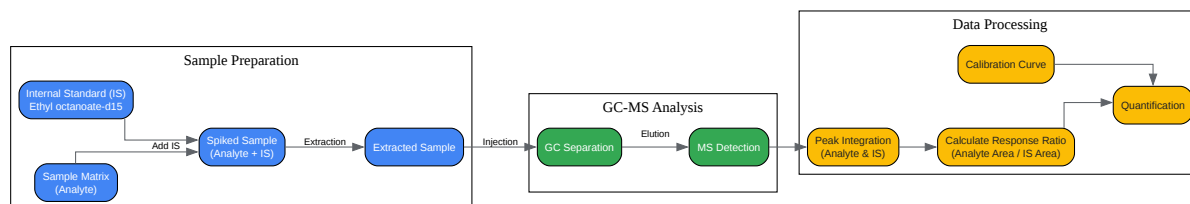
Procedure:

- Preparation of Calibration Standards:
 - Prepare a series of calibration standards by spiking a known amount of the ethyl octanoate analytical standard into a matrix blank.
 - To each calibration standard, add a fixed amount of the **Ethyl octanoate-d15** internal standard solution.
- Sample Preparation:

- To a known volume or weight of the sample, add the same fixed amount of the **Ethyl octanoate-d15** internal standard solution as was added to the calibration standards.
- Perform the necessary sample extraction and cleanup procedures (e.g., liquid-liquid extraction, solid-phase extraction).
- GC-MS Analysis:
 - Inject a specific volume of the prepared standards and samples into the GC-MS system.
 - The gas chromatograph will separate the ethyl octanoate and **Ethyl octanoate-d15**. Due to their similar chemical properties, they will have very close retention times.
 - The mass spectrometer will detect the ions of both the analyte and the internal standard. For ethyl octanoate, a characteristic ion (e.g., m/z 88) will be monitored. For **Ethyl octanoate-d15**, the corresponding ion with an increased mass (e.g., m/z 103, due to the 15 deuterium atoms) will be monitored.
- Data Analysis:
 - For each standard and sample, determine the peak area for both the ethyl octanoate and the **Ethyl octanoate-d15**.
 - Calculate the response ratio for each injection: (Peak Area of Ethyl octanoate) / (Peak Area of **Ethyl octanoate-d15**).
 - Construct a calibration curve by plotting the response ratio of the calibration standards against their known concentrations.
 - Determine the concentration of ethyl octanoate in the samples by interpolating their response ratios on the calibration curve.

Logical Workflow for Quantitative Analysis

The following diagram illustrates the relationship between the analyte and the deuterated internal standard in a typical quantitative analysis workflow.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

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References

- 1. Ethyl octanoate-d15 | C10H20O2 | CID 91748627 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl octanoate - Wikipedia [en.wikipedia.org]
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